

Application Note: Two-Photon Microscopy with 5-(Dibenzylamino)picolinaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(Dibenzylamino)picolinaldehyde

Cat. No.: B8566504

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Introduction & Mechanism of Action

The Challenge: Lipid Droplet Dynamics

Lipid droplets are dynamic organelles central to energy storage, ferroptosis, and metabolic diseases. Conventional dyes (e.g., Nile Red, BODIPY 493/503) often suffer from broad emission spectra, poor photostability, or limited tissue penetration. Two-photon microscopy (TPM) offers deeper penetration and reduced phototoxicity, but requires probes with high two-photon absorption (TPA) cross-sections.

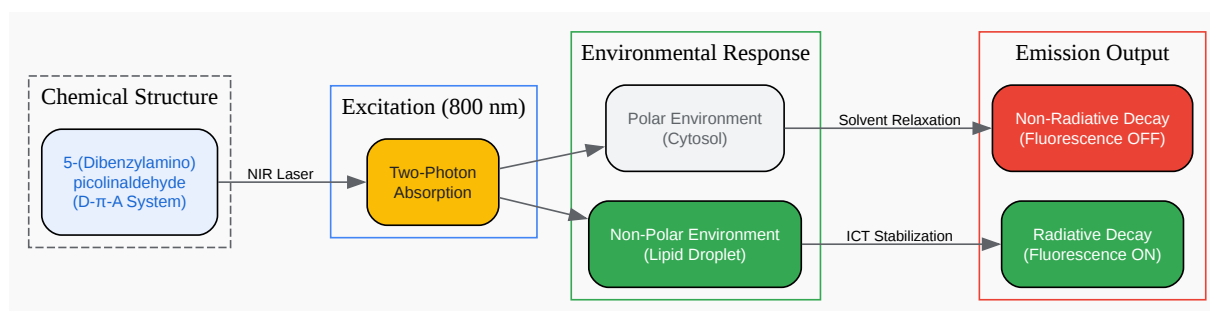
The Solution: 5-(Dibenzylamino)picolinaldehyde (DBPA)

DBPA is a small-molecule fluorophore engineered for deep-tissue LD imaging.

- **Lipophilicity:** The bulky dibenzylamino group acts as a strong hydrophobic anchor, driving the molecule specifically into the neutral lipid core of LDs.
- **ICT Mechanism:** The molecule features a "Push-Pull" electronic structure.^[1] Upon excitation, electrons transfer from the amino donor to the aldehyde acceptor.

- In Polar Solvents (Water/Cytosol): The excited state relaxes non-radiatively due to strong dipole-dipole interactions with water, quenching fluorescence (Dark State).
- In Non-Polar Solvents (Lipids): The excited state is stabilized, and radiative decay dominates, resulting in strong fluorescence (Bright State).
- Two-Photon Excitation: The conjugated pyridine system facilitates a high TPA cross-section, allowing excitation in the Near-Infrared (NIR) window (~800 nm), minimizing autofluorescence and scattering.

Mechanism Diagram



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Figure 1: Mechanism of Intramolecular Charge Transfer (ICT) and solvatochromic response of DBPA.

Optical Properties & Data

Table 1: Photophysical Properties of DBPA

Parameter	Value / Range	Notes
One-Photon Excitation ()	380 – 420 nm	Blue/UV region.
Two-Photon Excitation ()	780 – 820 nm	Optimal at 800 nm (Ti:Sapphire laser).
Emission Maximum ()	500 – 560 nm	Solvatochromic shift (Green/Yellow).
Stokes Shift	> 100 nm	Large shift reduces self-quenching.
Solubility	DMSO, Ethanol	Insoluble in water (requires organic stock).
Target Specificity	Lipid Droplets	> 95% colocalization with Nile Red.
Quantum Yield ()	< 0.01 (Water) > 0.60 (Oil)	"Turn-on" ratio > 60-fold.

Experimental Protocol

Materials & Reagents[2][3]

- Probe: **5-(Dibenzylamino)picolinaldehyde** (Solid).
- Solvent: Dimethyl sulfoxide (DMSO), anhydrous grade.
- Buffer: PBS (pH 7.4) or HBSS.
- Live Cells: HeLa, HepG2, or Adipocytes (differentiated).
- Counterstain (Optional): Hoechst 33342 (Nucleus), MitoTracker Deep Red (Mitochondria).

Preparation of Solutions

- Stock Solution (10 mM): Dissolve 3.0 mg of DBPA (MW \approx 302.37 g/mol) in 1.0 mL of DMSO. Vortex until completely dissolved. Store at -20°C in the dark (stable for 3 months).
- Working Solution (5 μM): Dilute 1 μL of Stock Solution into 2 mL of pre-warmed culture medium (phenol-red free preferred).
 - Note: Maintain final DMSO concentration $< 0.1\%$ to avoid cytotoxicity.

Live Cell Staining Workflow

This protocol is optimized for adherent cells on 35mm glass-bottom dishes.

- Cell Culture: Seed cells and grow to 70-80% confluence.
- Wash: Remove growth medium and wash cells twice with PBS (37°C).
- Incubation: Add the 5 μM Working Solution to the dish.
- Time: Incubate for 20–30 minutes at 37°C / 5% CO_2 .
 - Optimization: For adipocytes with large LDs, extend to 45 mins.
- Wash (Optional): Remove staining solution and wash 3x with PBS.
 - Note: Due to the "Turn-On" mechanism, washing is optional but recommended for highest signal-to-noise ratio.
- Imaging Buffer: Replace with clear HBSS or Live Cell Imaging Solution.

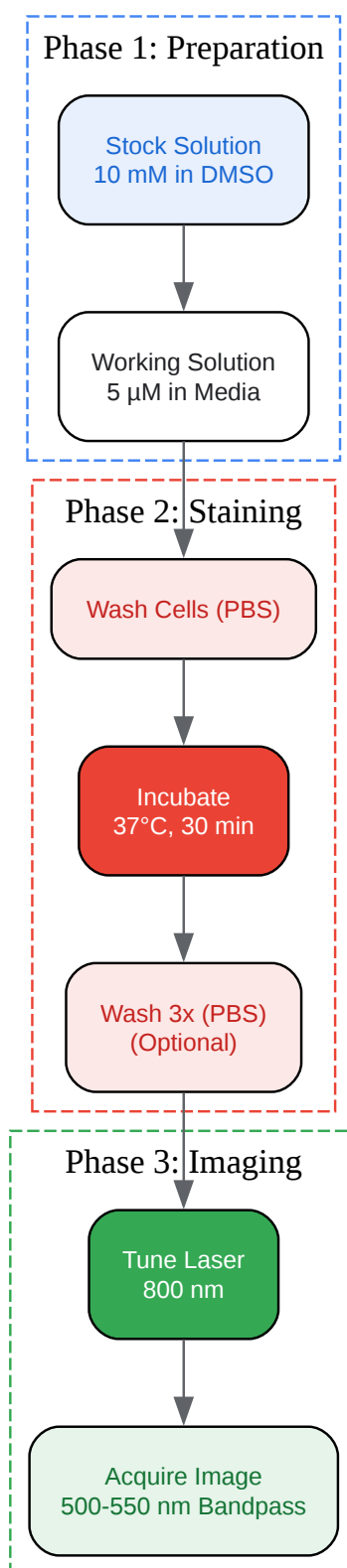
Two-Photon Imaging Setup

- Microscope: Two-Photon Laser Scanning Microscope (e.g., Leica SP8, Zeiss LSM 980).
- Laser: Mode-locked Ti:Sapphire laser (tunable 690–1040 nm).
- Objective: 40x or 63x Water/Oil Immersion (NA > 1.0).

Settings:

- Excitation Wavelength: Tuned to 800 nm.
- Emission Filter: Bandpass 500–550 nm (Green channel).
- Power: Start at 5–10 mW (at sample) to avoid photobleaching.
- Detector: Non-Descanned Detector (NDD) or HyD for high sensitivity.

Workflow Diagram



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Figure 2: Step-by-step workflow for live-cell two-photon imaging.

Troubleshooting & Validation

Issue	Possible Cause	Corrective Action
Low Signal	Concentration too low or lipid content low.	Increase concentration to 10 μM ; Induce LD formation with Oleic Acid (200 μM , 4h).
High Background	Probe aggregation or insufficient washing.	Sonicate stock solution; Perform 3x rigorous washes with PBS.
Photobleaching	Laser power too high.	Reduce laser power to < 5%; Use pixel dwell time < 4 μs .
No Two-Photon Signal	Laser not mode-locked or wrong wavelength.	Check laser pulsing; Verify 800 nm excitation (peak TPA).

Validation Experiment: To confirm specificity, co-stain cells with Nile Red (Red emission).

- Stain with DBPA (5 μM) for 30 min.
- Add Nile Red (1 μM) for the last 10 min.
- Image sequentially:
 - Channel 1 (DBPA): Ex 800 nm (2P), Em 500–550 nm.
 - Channel 2 (Nile Red): Ex 561 nm (1P), Em 580–650 nm.
- Calculate Pearson's Correlation Coefficient (PCC). A value > 0.90 confirms LD targeting.[2]

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